

correlation between bupirimate application and terminal residue levels

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bupirimate

CAS No.: 41483-43-6

Cat. No.: S522277

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Terminal Residues of Bupirimate and Metabolites

The following table summarizes the terminal residue levels found in cucumbers under supervised field trials. The residues are reported for the parent compound, **bupirimate**, and its key metabolite, ethirimol.

Compound	Residue Range (mg/kg)	Pre-Harvest Interval (PHI)	Notes
Bupirimate	<0.01 to 0.076 mg/kg	3 days	Measured in cucumber samples from 12 regions in China [1] [2].
Ethirimol	<0.01 to 0.04 mg/kg	3 days	Metabolite of bupirimate; measured in the same cucumber trials [1] [2].

Experimental Protocols for Residue Analysis

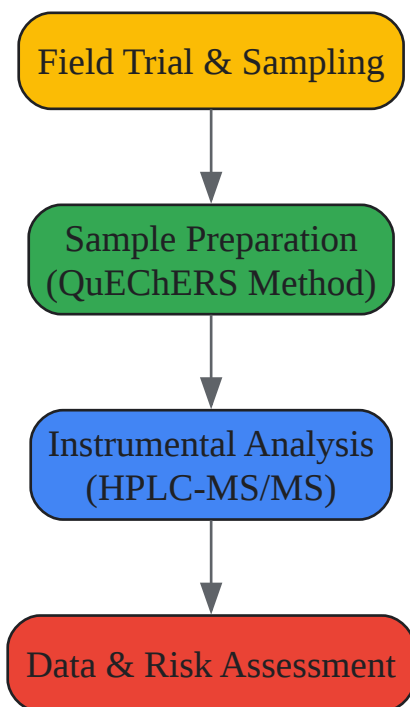
The quantitative data in the table above was generated using rigorous and standardized scientific methodologies.

- Field Trial Design:** Supervised trials are conducted in accordance with **Good Agricultural Practices (GAP)**. A typical study involves applying the fungicide (e.g., 25% trifloxystrobin·**bupirimate**

microemulsion) at the **maximum recommended dosage** (e.g., 105 g active ingredient per hectare) with a set interval between applications (e.g., 7 days) [1] [2]. Samples are then collected at designated intervals (e.g., 3, 5, and 7 days) after the final application to track residue dissipation.

- **Sample Preparation (QuEChERS Method):** This is a widely adopted approach for pesticide residue analysis [3].
 - **Extraction:** A homogenized sample (e.g., 10 g of cucumber) is weighed and shaken with an extraction solvent, typically **acidified acetonitrile** [1] [2].
 - **Partitioning:** Salts like magnesium sulfate ($MgSO_4$) and sodium chloride ($NaCl$) are added to separate the organic acetonitrile layer from the water in the sample, partitioning pesticides into the acetonitrile phase [3].
 - **Cleanup:** A dispersive Solid-Phase Extraction (d-SPE) step uses sorbents like **Primary Secondary Amine (PSA)** and **Graphitized Carbon Black (GCB)** to remove interfering organic acids, sugars, and pigments from the extract [1] [2].
- **Instrumental Quantification:** The purified extracts are analyzed using **High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS)**. This technique provides high sensitivity, specificity, and the ability to confirm the identity of both the parent compound and its metabolites [1] [2]. The method is validated with excellent recovery rates (85–103%) to ensure accuracy [1].

The workflow below illustrates the key steps involved in determining **bupirimate** residue levels.



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Alternative Detection Method

Beyond the standard laboratory instrumentation, researchers have developed rapid immunoassays for on-site screening, which offer a different principle of detection.

- **Immunochromatographic Strip (ICS):** This method uses a **highly specific monoclonal antibody (mAb)** developed to recognize **bupirimate**. The sample extract is applied to the strip, and the presence of **bupirimate** is visually indicated by the appearance or disappearance of a test line. This technology allows for sensitive detection (e.g., 0.55 ng/mL) and provides results in under 10 minutes, making it suitable for rapid field testing [4].

Key Influencing Factors and Risk Assessment

Understanding the factors that affect residue levels is crucial for interpreting the data.

- **Metabolite Inclusion:** Regulatory risk assessment for **bupirimate** must include its metabolites. According to standards, the residue definition for dietary risk is the **sum of bupirimate and ethirimol** [1] [5]. Ethirimol has been identified as a compound requiring attention due to its toxicological profile [6].
- **Crop and Cultivation Variations:** Residue behavior is crop-specific. For instance, ethirimol dissipates more slowly in spinach than in cucumbers [6]. Furthermore, cultivation patterns (open field vs. greenhouse) and local hydrological characteristics can significantly influence the final residue magnitude [6].
- **Dietary Risk Conclusion:** Chronic dietary risk assessments using probabilistic models for the Chinese population concluded that the use of **bupirimate** and its metabolites in cucumber cultivation, under the tested conditions, is safe for consumers, with an **acceptable chronic risk (RQc ≤ 2.5%)** [1] [2]. It's important to note that risk assessments can be population-specific; the European Food Safety Authority (EFSA) also found no apparent risk to consumers from existing MRLs for **bupirimate**, though some data gaps were noted [7] [5].

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To cite this document: Smolecule. [correlation between bupirimate application and terminal residue levels]. Smolecule, [2026]. [Online PDF]. Available at:

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